spectroscopic analysis of 5-hydroxy lansoprazole potassium salt

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Compound of Interest

Compound Name:	*5-Hydroxy Lansoprazole Potassium salt*
CAS No.:	*1329613-29-7*
Cat. No.:	*B565349*

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An In-depth Technical Guide to the Spectroscopic Analysis of **5-Hydroxy Lansoprazole Potassium Salt**

Introduction

5-Hydroxy lansoprazole is a principal metabolite of lansoprazole, a widely used proton pump inhibitor (PPI) for treating acid-related gastrointestinal disorders.[1][2] The potassium salt of this metabolite is of significant interest to researchers, scientists, and drug development professionals, primarily as a reference standard for impurity profiling and metabolic studies.[3][4] Ensuring the structural integrity and purity of this compound is paramount for accurate pharmacokinetic assessments and for meeting stringent regulatory requirements set by bodies like the International Council for Harmonisation (ICH).[5]

This technical guide provides a comprehensive overview of the core spectroscopic techniques required for the unambiguous characterization of **5-hydroxy lansoprazole potassium salt**. We will delve into the practical application and theoretical underpinnings of Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and

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Ultraviolet-Visible (UV-Vis) Spectroscopy. The narrative emphasizes the causality behind experimental choices, ensuring that each protocol functions as a self-validating system for robust and reliable analysis.

Molecular Structure and Spectroscopic Implications

The chemical structure of **5-hydroxy lansoprazole potassium salt** ($C_{16}H_{13}F_3KN_3O_3S$) dictates its interaction with electromagnetic radiation, providing a unique spectroscopic fingerprint.[6][7] Key structural features include:

- A substituted benzimidazole core, which is a heterocyclic aromatic system.[1]
- A pyridine ring, also aromatic and containing a nitrogen atom.
- A sulfinyl bridge, which introduces a chiral center.
- A trifluoroethoxy group, providing distinct signals in ^{19}F NMR (if performed) and influencing the electronic environment of adjacent protons.
- A hydroxyl group on the benzimidazole ring, which becomes a phenolate in the potassium salt form. This significantly impacts its IR and NMR spectra.

A thorough analysis requires an integrated approach, where each technique provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the complete structural elucidation of organic molecules in solution.[8] For **5-hydroxy lansoprazole potassium salt**, a combination of 1D (^1H, ^{13}C) and 2D experiments is essential for unambiguous assignment of all protons and carbons.

Expertise & Rationale

The choice of solvent is critical. Deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent choice due to its ability to dissolve the polar salt and because its residual solvent peak does not typically obscure key analyte signals.[9] Furthermore, the labile N-H proton of the benzimidazole ring is often observable in DMSO-d_6.[9] Two-dimensional experiments like

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COSY, HSQC, and HMBC are not merely confirmatory; they are necessary to definitively link protons to their adjacent carbons and to trace connectivity across the entire molecular framework, which is crucial for distinguishing it from other positional isomers or related substances.[10][11]

Experimental Protocol: ^{1}H, ^{13}C, and 2D NMR

- Sample Preparation: Accurately weigh approximately 5-10 mg of **5-hydroxy lansoprazole potassium salt** and dissolve it in ~0.7 mL of DMSO-d_6 in a clean, dry 5 mm NMR tube.
- Instrument Setup: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.[11] Ensure the instrument is properly tuned and shimmed for the sample.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Typical acquisition parameters: 16-32 scans, relaxation delay (d1) of 5 seconds to ensure full relaxation for quantitative analysis, spectral width covering -2 to 14 ppm.[9]
- $^{13}C\{^{1}H\}$ NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - A larger number of scans will be required due to the low natural abundance of ^{13}C.
  - Set a spectral width of 0 to 200 ppm.[8]
- 2D NMR Acquisition:
  - COSY (Correlation Spectroscopy): To identify ^{1}H-^{1}H spin-spin coupling networks, particularly within the aromatic rings.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons directly to their attached carbons.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify longer-range (2-3 bond) correlations between protons and carbons, which is vital for connecting the benzimidazole

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and pyridine moieties across the sulfinyl bridge.[11]

- Data Processing: Process all spectra using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Reference the ^{1}H spectrum to the residual DMSO peak at ~2.50 ppm and the ^{13}C spectrum to the DMSO-d_6 septet at ~39.52 ppm.

Data Interpretation

The spectra must be analyzed systematically:

- ^{1}H NMR: Expect to see distinct signals for the methyl group on the pyridine ring (~2.2 ppm), the two methylene groups (-CH_2S- and -OCH_2-) which may appear as complex multiplets or distinct AB systems (~4.7-5.1 ppm), and a series of multiplets in the aromatic region (~7.0-8.4 ppm).[8][9] The N-H proton of the benzimidazole may appear as a broad signal at higher chemical shift (>10 ppm).[9]

- ^{13}C NMR: Signals corresponding to the aliphatic methyl and methylene carbons will be upfield, while the aromatic and heteroaromatic carbons will resonate between ~100 and 160 ppm.[8] The carbon bearing the phenolate group will be significantly shifted compared to its hydroxylated precursor.

- 2D NMR: Use HSQC to assign carbons directly attached to protons. Use HMBC to confirm the connectivity between quaternary carbons and nearby protons, solidifying the overall structure. For instance, correlations from the -CH_2S- protons to carbons in both the benzimidazole and pyridine rings are definitive proof of the core structure.[12]

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and elemental composition of the analyte and offers structural insights through fragmentation analysis.[13] High-resolution mass spectrometry (HRMS) is particularly vital as it can determine the accurate mass to within a few parts per million (ppm), allowing for the confident assignment of an elemental formula.[10][13]

Expertise & Rationale

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Electrospray ionization (ESI) is the preferred ionization technique for this molecule due to its polar and salt-like nature. It typically produces protonated $[M+H]^+$ or deprotonated $[M-H]^-$ molecular ions with minimal fragmentation, making it ideal for determining the molecular weight.[14] Coupling liquid chromatography (LC) to the mass spectrometer (LC-MS) is the standard industry practice, as it allows for the separation of the analyte from any potential impurities before mass analysis, providing purity information alongside structural data.[15] Tandem mass spectrometry (MS/MS), which involves fragmenting the isolated molecular ion, is used to probe the molecular structure. The fragmentation pattern serves as a structural fingerprint.[14]

Experimental Protocol: LC-HRMS

- Sample Preparation: Prepare a dilute solution of the sample (~1-10 µg/mL) in a suitable solvent like acetonitrile/water (50:50 v/v).[15]
- Chromatographic Separation:
  - Column: Use a reverse-phase C18 column (e.g., 100 x 2.1 mm, 1.8 µm) for good separation.[15]
  - Mobile Phase: A gradient elution using water with 0.1% formic acid (Mobile Phase A) and acetonitrile with 0.1% formic acid (Mobile Phase B) is a common starting point. Formic acid aids in ionization.[10]
  - Flow Rate: Typically 0.2-0.4 mL/min.
- Mass Spectrometer Setup (ESI Source):
  - Operate in both positive and negative ion modes to capture all relevant ionic species.
  - Positive Mode: Expect to see the protonated molecule of the free acid form, $[C_{16}H_{14}F_3N_3O_3S + H]^+$.
  - Negative Mode: Expect to see the deprotonated molecule, $[C_{16}H_{14}F_3N_3O_3S - H]^-$.[14]
  - Optimize source parameters (e.g., capillary voltage, gas flow, temperature) to maximize the signal of the ion of interest.

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- Data Acquisition:
  - Acquire full scan HRMS data (e.g., over an m/z range of 100-1000).
  - Perform data-dependent MS/MS on the most intense ions to obtain fragmentation spectra.

Data Interpretation

- Full Scan MS: The measured accurate mass of the molecular ion should be compared to the theoretical mass. For the free acid $C_{16}H_{14}F_3N_3O_3S$, the monoisotopic mass is 385.0711.[6] The measured mass should be within 5 ppm of this value.
- MS/MS Fragmentation: The collision-induced dissociation (CID) spectrum will reveal characteristic fragmentation patterns. A key fragmentation pathway for lansoprazole and its derivatives is the cleavage of the C-S bond linking the benzimidazole and pyridine rings, providing definitive structural information.[14]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.[16] The absorption of infrared radiation corresponds to specific vibrational modes (stretching, bending) of chemical bonds.

Expertise & Rationale

For **5-hydroxy lansoprazole potassium salt**, the IR spectrum provides direct evidence for key functional groups. The conversion of the hydroxyl group to a potassium phenolate will cause the characteristic broad O-H stretching band (typically ~3200-3600 cm^{-1}) to disappear, which is a key diagnostic feature. The benzimidazole N-H stretch, aromatic C-H stretches, and the strong S=O and C-F stretches are all expected to be present.[17][18] Attenuated Total Reflectance (ATR) is often preferred over KBr pellets for solid samples as it requires minimal sample preparation and avoids potential interactions with the KBr matrix.

Experimental Protocol: FTIR-ATR

- Sample Preparation: Place a small amount of the dry powder directly onto the ATR crystal.

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- Instrument Setup: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to the sample using the ATR anvil to ensure good contact with the crystal.
  - Collect the sample spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}.
- Data Processing: The spectrum is automatically ratioed against the background by the instrument software.

Data Interpretation

The spectrum should be analyzed for the presence of characteristic absorption bands.[19][20]

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Vibrational Mode	Expected Wavenumber (cm^{-1})	Rationale/Comments
N-H Stretch (Benzimidazole)	3100 - 3300	A relatively broad peak, characteristic of the imidazole amine.[18]
Aromatic C-H Stretch	3000 - 3100	Sharp peaks just above 3000 cm^{-1}.
Aliphatic C-H Stretch	2850 - 3000	From the methyl and methylene groups.
C=N & C=C Stretches	1450 - 1650	Multiple bands from the benzimidazole and pyridine rings.[17]
C-F Stretches	1100 - 1300	Strong, characteristic absorptions from the trifluoroethoxy group.
S=O Stretch (Sulfoxide)	1030 - 1070	A strong, sharp peak characteristic of the sulfinyl group.
C-O Stretch (Phenolate/Ether)	1200 - 1300	Bands associated with the aryl-O and alkyl-O ether linkages.

Table 1: Predicted Infrared Absorption Bands for **5-Hydroxy Lansoprazole Potassium Salt**.

UV-Vis Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving π-electrons in conjugated systems.[21] It is a simple, robust technique often used for quantitative analysis and for confirming the presence of chromophores.[22]

Expertise & Rationale

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The conjugated benzimidazole and pyridine ring systems in **5-hydroxy lansoprazole potassium salt** constitute the primary chromophore, which will absorb UV radiation, leading to π → π* transitions.[23] The choice of solvent is important as it can influence the absorption maximum (λmax). A polar protic solvent like methanol or ethanol is a common choice. The spectrum is useful for comparison against a reference standard and for quantitative assays based on the Beer-Lambert Law.[24]

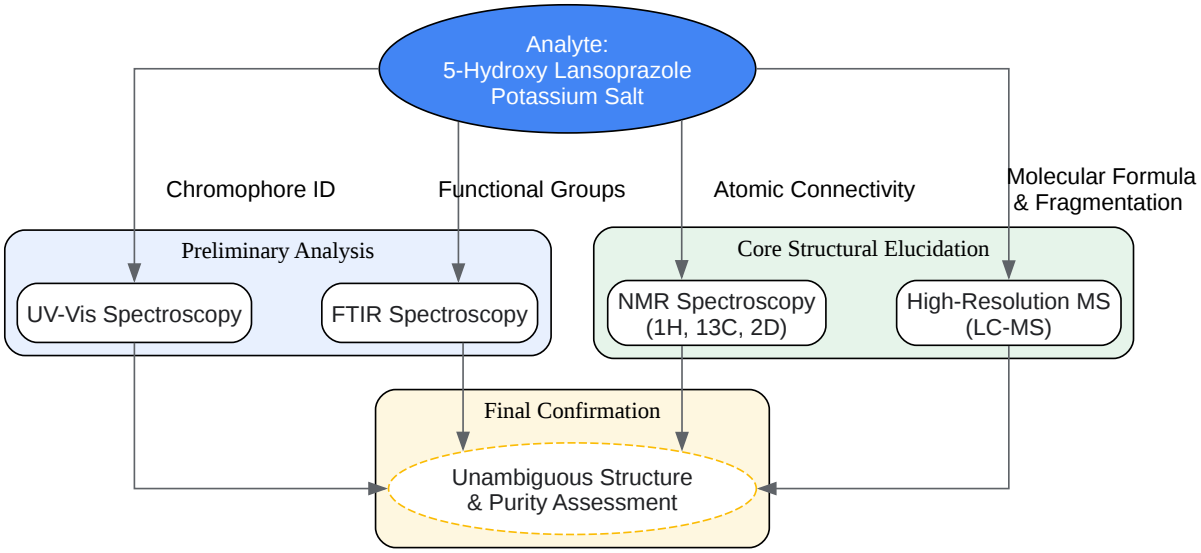
Experimental Protocol

- Sample Preparation: Prepare a stock solution by accurately weighing the sample and dissolving it in a suitable UV-grade solvent (e.g., methanol). Dilute this stock solution to a final concentration that gives an absorbance reading between 0.2 and 0.8 AU (typically in the µg/mL range).[24]
- Instrument Setup: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
  - Fill a quartz cuvette with the solvent to be used as a blank and record the baseline.
  - Rinse and fill the cuvette with the sample solution.
  - Scan the sample over a range of 200-400 nm.
- Data Processing: The instrument software will display the absorbance spectrum. Identify the wavelength(s) of maximum absorbance (λmax). For lansoprazole, the λmax is typically around 285-298 nm, and a similar value is expected for its hydroxylated metabolite.[24][25]

Integrated Spectroscopic Strategy

No single technique can provide absolute certainty. The power of spectroscopic analysis lies in the integration of data from multiple orthogonal techniques. The logical workflow ensures a comprehensive and definitive characterization of the molecule.

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Caption: Integrated workflow for the spectroscopic analysis of **5-hydroxy lansoprazole potassium salt**.

Conclusion

The spectroscopic characterization of **5-hydroxy lansoprazole potassium salt** is a multi-faceted process that relies on the synergistic application of NMR, MS, IR, and UV-Vis techniques. Each method provides unique and complementary data that, when combined, allow for the unambiguous confirmation of the molecule's identity, structure, and purity. The protocols and rationales outlined in this guide represent a robust, field-proven framework for researchers and drug development professionals, ensuring data integrity and supporting critical decision-making in the pharmaceutical pipeline.

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